

Personal protective equipment for handling SRT 2104

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Compound of Interest

Compound Name: SRT 2104

Cat. No.: B1681106

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Essential Safety and Handling Guide for SRT 2104

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This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **SRT 2104**, a selective SIRT1 activator. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

SRT 2104 is a potent and selective activator of Sirtuin 1 (SIRT1), a NAD⁺-dependent deacetylase involved in various cellular processes, including stress resistance, metabolism, and aging.^[1] Its experimental nature necessitates cautious handling and a thorough understanding of its properties.

Chemical and Physical Properties

Property	Value
Chemical Name	4-methyl-N-[2-[3-(4-morpholinylmethyl)imidazo[2,1-b]thiazol-6-yl]phenyl]-2-(3-pyridinyl)-5-thiazolecarboxamide
Molecular Formula	C ₂₆ H ₂₄ N ₆ O ₂ S ₂
Molecular Weight	516.6 g/mol
Appearance	Crystalline solid
Purity	≥98%
Storage Temperature	-20°C
Solubility	Soluble in DMSO (approx. 2 mg/ml) and dimethyl formamide (DMF). Slightly soluble in ethanol and PBS (pH 7.2).

Data sourced from multiple chemical suppliers.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **SRT 2104** to minimize exposure risk.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a lab coat. Ensure full coverage of exposed skin.
Respiratory Protection	A suitable respirator should be used when handling the powder form or if adequate ventilation is not available. Use in a well-ventilated area or a chemical fume hood.

Operational Plan: Handling and Storage

Strict adherence to the following procedures is crucial for the safe handling and storage of **SRT 2104**.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container tightly sealed in a cool, well-ventilated area at -20°C.[\[2\]](#)
- Keep away from direct sunlight and sources of ignition.
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.

Preparation of Stock Solutions:

- Handle the solid compound in a chemical fume hood to avoid inhalation of dust.
- To prepare a stock solution, dissolve the crystalline solid in an appropriate solvent like DMSO.[\[2\]](#) For example, a 10 mM stock solution can be prepared by dissolving 5.17 mg of **SRT 2104** in 1 mL of DMSO.
- For cell-based assays, further dilutions should be made in the appropriate cell culture medium immediately before use.[\[2\]](#)
- When preparing aqueous solutions, be aware that **SRT 2104** has limited solubility. It is not recommended to store aqueous solutions for more than one day.[\[2\]](#)

Emergency Procedures

In the event of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
If Inhaled	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.
If on Skin	Wash the affected area with plenty of soap and water. Take off contaminated clothing and wash it before reuse.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
If Ingested	Rinse mouth. Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

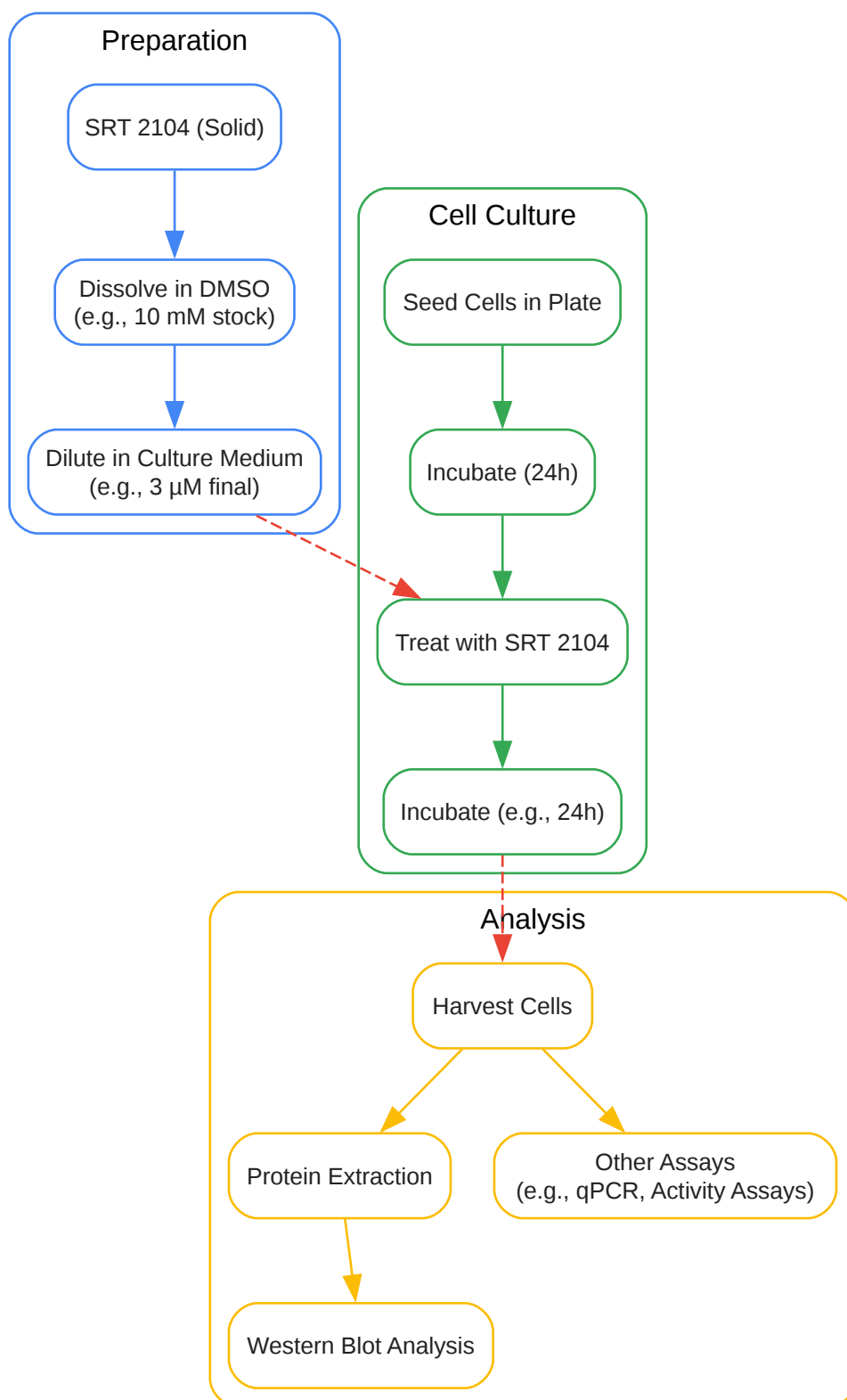
Dispose of **SRT 2104** and any contaminated materials in accordance with local, state, and federal regulations.

- **Unused Product:** Unused **SRT 2104** should be disposed of as chemical waste. Do not discard it in the regular trash or down the drain.
- **Contaminated Materials:** All disposable labware (e.g., pipette tips, tubes, gloves) that has come into contact with **SRT 2104** should be collected in a designated, sealed hazardous waste container.
- **Spills:** In case of a spill, wear full personal protective equipment. Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal as hazardous waste. Decontaminate the spill area with a suitable solvent (e.g., ethanol).

Experimental Protocols and Visualizations

In Vitro Cell-Based Assay Workflow

The following is a general workflow for treating cultured cells with **SRT 2104**.

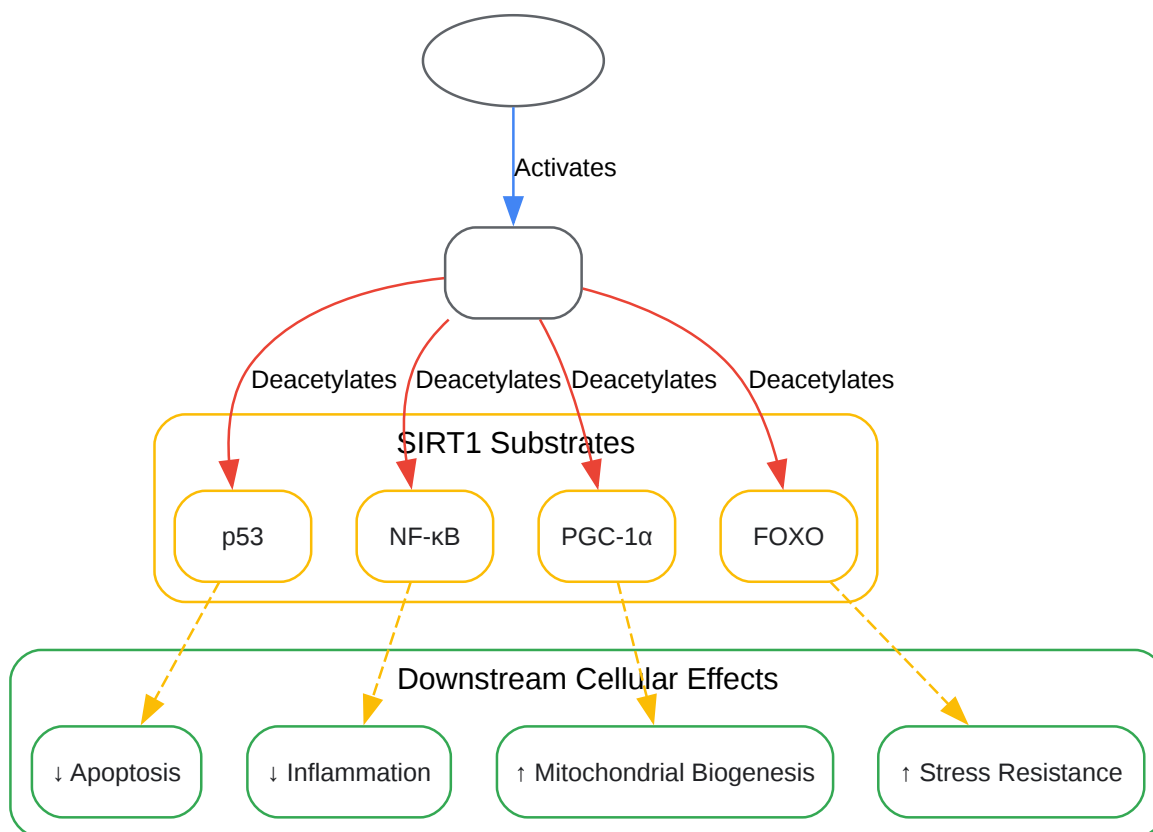


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Caption: Workflow for in vitro cell treatment with **SRT 2104**.

SRT 2104 Signaling Pathway

SRT 2104 activates SIRT1, which then deacetylates a variety of protein substrates to modulate their activity. This leads to a cascade of downstream cellular effects.



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Caption: Simplified signaling pathway of **SRT 2104** via SIRT1 activation.

Disclaimer: This information is based on currently available safety data and research protocols. It is not exhaustive and should be used as a guide in conjunction with your institution's safety policies and a comprehensive literature review. Always exercise caution and use professional judgment when handling any research chemical.

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